

# physical and chemical properties of Fulvestrant-9-sulfone-d3

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## Compound of Interest

Compound Name: Fulvestrant-9-sulfone-d3

Cat. No.: B12392374

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## An In-depth Technical Guide to Fulvestrant-9-sulfone-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Fulvestrant-9-sulfone-d3**, a deuterated metabolite of the potent estrogen receptor antagonist, Fulvestrant. This document is intended for use by researchers, scientists, and professionals in the field of drug development and analysis.

## Core Physical and Chemical Properties

**Fulvestrant-9-sulfone-d3** is the deuterium-labeled form of Fulvestrant-9-sulfone.<sup>[1]</sup> The sulfone is a known metabolite of Fulvestrant, formed through oxidation of the side chain sulfoxide.<sup>[2][3]</sup> The introduction of deuterium atoms creates a stable, heavier isotope version of the molecule, making it an ideal internal standard for quantitative analysis by mass spectrometry-based methods such as LC-MS.<sup>[1]</sup>

Data Presentation: Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C <sub>32</sub> H <sub>44</sub> D <sub>3</sub> F <sub>5</sub> O <sub>4</sub> S	[1][4][5][6][7]
Molecular Weight	625.79 g/mol	[1][4][5][6][7]
Appearance	White solid	[8]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	[9]
Storage Conditions	2-8°C Refrigerator	[5]

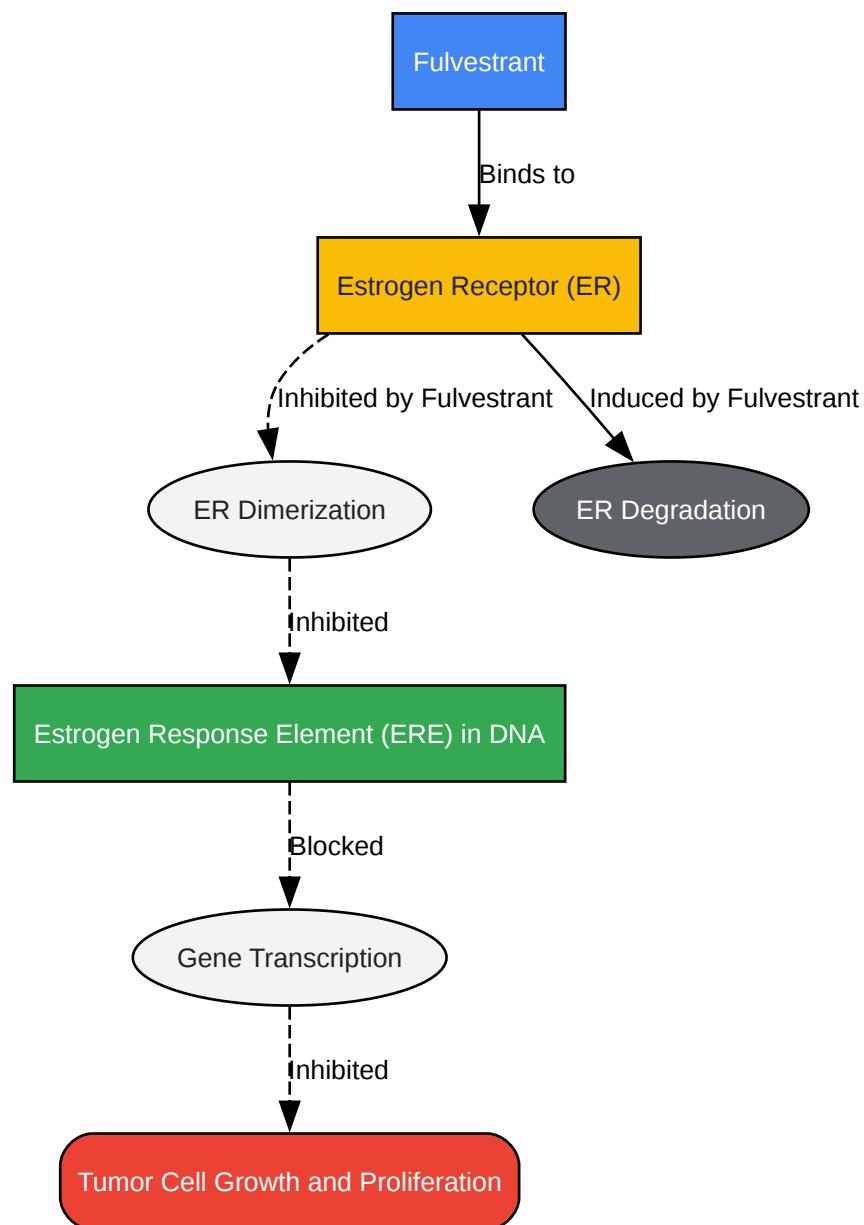
Note: Specific data on melting point, boiling point, and detailed stability for **Fulvestrant-9-sulfone-d<sub>3</sub>** are not readily available in the public domain. The solubility of the related compound, Fulvestrant-d<sub>3</sub>, is reported as 25 mg/ml in DMF, 20 mg/ml in DMSO, and 25 mg/ml in Ethanol.[9]

## Mechanism of Action of Parent Compound: **Fulvestrant**

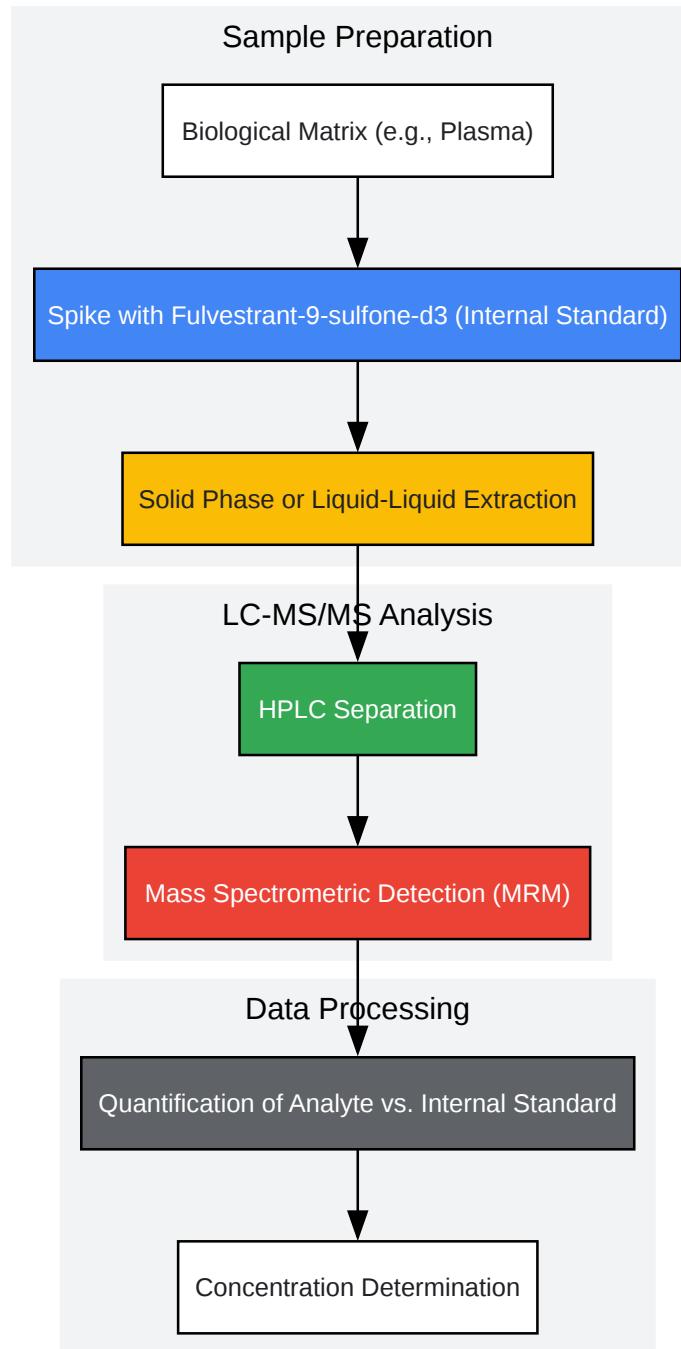
Fulvestrant is a selective estrogen receptor degrader (SERD) that functions as an estrogen receptor (ER) antagonist with no known agonist effects.[2][10] Its primary mechanism involves binding to the estrogen receptor, which leads to the destabilization and subsequent degradation of the receptor protein.[10] This downregulation of estrogen receptors inhibits the growth of estrogen-sensitive human breast cancer cells.[3][11]

### Signaling Pathway of Fulvestrant

## Mechanism of Action of Fulvestrant



## Workflow for Quantitative Analysis

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